

# 5-Chloroisatoic anhydride chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Chloroisatoic anhydride

Cat. No.: B108878

[Get Quote](#)

## An In-depth Technical Guide to 5-Chloroisatoic Anhydride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **5-Chloroisatoic anhydride**, a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.

### Core Chemical Properties and Structure

**5-Chloroisatoic anhydride** (CAS No. 4743-17-3) is a halogenated organic compound derived from phthalic anhydride.<sup>[1]</sup> Its chemical structure consists of a benzene ring fused with a 1,3-oxazine-2,4-dione ring, with a chlorine atom substituted at the 5-position of the aromatic ring.<sup>[2]</sup><sup>[3]</sup> At room temperature, it exists as a white to light yellow crystalline solid.<sup>[1]</sup><sup>[2]</sup>

- Systematic Name: 6-Chloro-1H-benzo[d]<sup>[1]</sup><sup>[2]</sup>oxazine-2,4-dione<sup>[2]</sup><sup>[3]</sup>
- Molecular Formula: C<sub>8</sub>H<sub>4</sub>ClNO<sub>3</sub><sup>[2]</sup><sup>[4]</sup>
- Structure: The molecule features a bicyclic system where a chlorinated benzene ring is fused to a dicarbonyl-containing heterocyclic ring with nitrogen and oxygen atoms. This structure confers specific reactivity, making it a versatile building block in organic synthesis.<sup>[1]</sup><sup>[5]</sup>

Property	Value	Source(s)
CAS Number	4743-17-3	[1][2]
Molecular Weight	197.57 g/mol (or 197.58 g/mol )	[2][4]
Appearance	White to light yellow powder/crystal	[1][2]
Melting Point	272 °C (dec.), 300 °C (dec.)	[2][6]
Purity	≥ 97% (Assay), >98% (HPLC)	[2]
SMILES	<chem>Clc1ccc2NC(=O)OC(=O)c2c1</chem>	
InChI	1S/C8H4ClNO3/c9-4-1-2-6-5(3-4)7(11)13-8(12)10-6/h1-3H,(H,10,12)	
EC Number	225-255-7	[7]
MDL Number	MFCD00006701	[2]

## Reactivity and Chemical Behavior

As a chlorinated aromatic heterocyclic anhydride, **5-Chloroisatoic anhydride** exhibits reactivity characteristic of both its functional groups.[1]

- **Nucleophilic Attack:** The anhydride functional group is susceptible to nucleophilic attack, making it a valuable reagent for forming amides and esters.[1][2] This reactivity is central to its role in synthesizing more complex molecules.
- **Electrophilic Substitution:** The aromatic ring can undergo electrophilic substitution reactions, although the reactivity is influenced by the existing substituents.[1]
- **Stability:** The compound is sensitive to moisture and may undergo hydrolysis if exposed to air for prolonged periods.[1] It is recommended to store it under an inert atmosphere in a cool, dark place.[4]

## Spectroscopic Data

- <sup>1</sup>H NMR (DMSO-d<sub>6</sub>): A proton NMR spectrum for a product identified as 6-chloro-1H-benzo[d][1][2]oxazine-2,4-dione shows the following signals:  $\delta$  11.85 (broad singlet, 1H, NH), 7.88 (doublet, J = 2.4 Hz, 1H, Ar-H), 7.78 (doublet of doublets, J = 8.7, 2.4 Hz, 1H, Ar-H), and 7.15 (doublet, J = 8.7 Hz, 1H, Ar-H).[6] Another source reports similar peaks at  $\delta$  11.85 (singlet, broad, 1H), 7.96 (dd, J = 0.8, 8.7 Hz, 1H), 7.87 (dd, J = 2.3, 8.7 Hz, 1H), and 7.09 (dd, J = 8.8, 0.8 Hz, 1H).[6]
- Infrared (IR) Spectroscopy: As an acid anhydride, it is expected to show a pair of characteristic carbonyl (C=O) stretching absorptions. Generally, acid anhydrides exhibit two bands around 1820 cm<sup>-1</sup> and 1760 cm<sup>-1</sup>.[8]

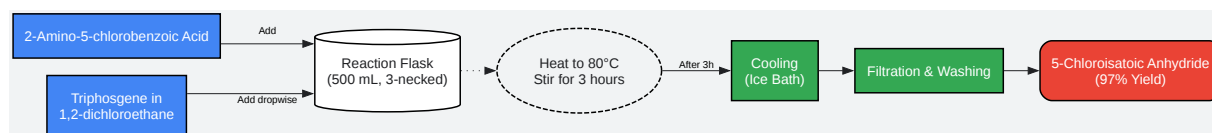
## Experimental Protocols: Synthesis

A common method for the preparation of **5-Chloroisatoic anhydride** involves the cyclization of 2-Amino-5-chlorobenzoic acid using triphosgene.[6]

Detailed Methodology:

- Reaction Setup:** Add 2-Amino-5-chlorobenzoic acid (17 g, 0.1 mol) and 1,2-dichloroethane (200 mL) to a 500 mL three-necked round-bottom flask.[6]
- Reagent Addition:** Heat the mixture to 80 °C. Slowly add a solution of triphosgene (21 g, 0.21 mol) in 1,2-dichloroethane (100 mL) dropwise to the flask.[6]
- Reaction:** After the addition is complete, continue heating and stirring the reaction mixture at 80 °C for 3 hours.[6]
- Workup:** Cool the mixture to room temperature using an ice water bath.[6]
- Isolation:** Collect the precipitated white solid via filtration, wash it with a suitable solvent, and dry it to yield the final product, 6-chloro-1H-benzo[d][1][2]oxazine-2,4-dione (19 g, 97% yield).[6]

Another documented preparation route is the cyclization of 5-chloroanthranilic acid under dehydrating conditions, often using acetic anhydride or phosphorus pentoxide.[1]



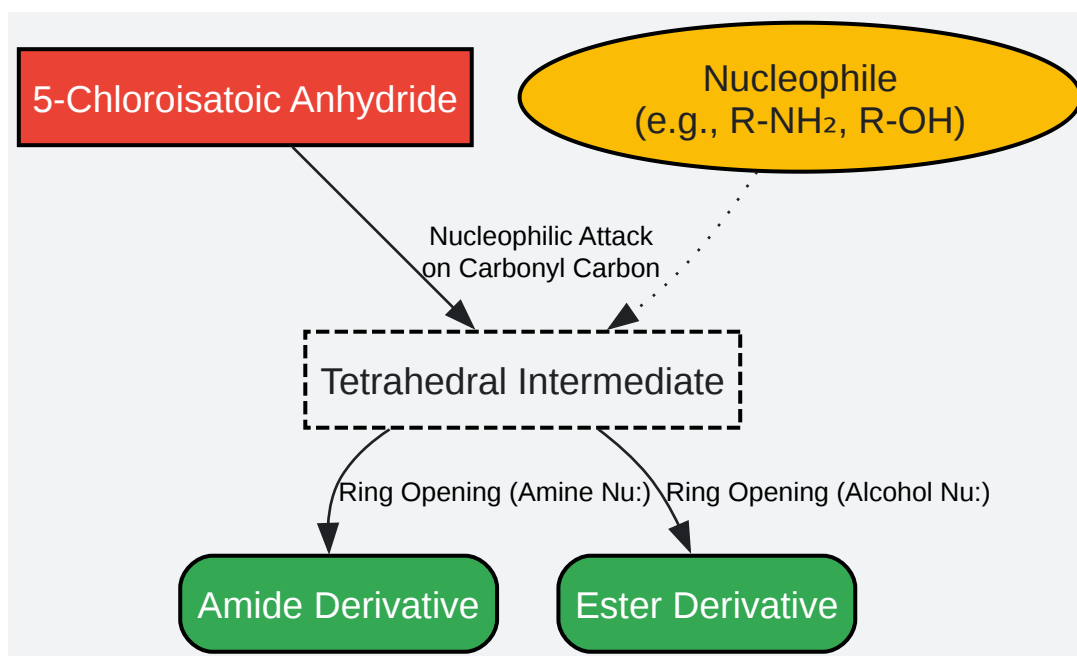
[Click to download full resolution via product page](#)

Caption: Synthesis of **5-Chloroisatoic Anhydride**.

## Applications in Research and Drug Development

**5-Chloroisatoic anhydride** is a versatile intermediate with significant applications in various fields, particularly in the pharmaceutical and chemical industries.<sup>[2][5]</sup>

- **Pharmaceutical Synthesis:** It is a crucial precursor for synthesizing a range of biologically active compounds.<sup>[4][5]</sup>
  - **Benzodiazepines:** Used as an intermediate in the synthesis of benzodiazepines and other psychoactive compounds.<sup>[1][4]</sup>
  - **Anticancer Agents:** It has been used as a reagent to synthesize 2-acetamidobenzamides, which show antiproliferative activity against certain tumor cell lines.<sup>[6]</sup>
  - **Enzyme Inhibitors:** Employed in the preparation of inhibitors for the delta-5 desaturase enzyme.<sup>[6]</sup>
- **Agrochemicals:** The compound is used in the formulation of agrochemicals, including effective herbicides and fungicides for crop protection.<sup>[2]</sup>
- **Materials Science:** It is utilized in creating advanced materials like specialty polymers, coatings, and adhesives, where it contributes to thermal stability, chemical resistance, and durability.<sup>[2]</sup>
- **Analytical Chemistry:** Serves as a derivatizing agent in various analytical methods.<sup>[1][2]</sup>



[Click to download full resolution via product page](#)

Caption: Nucleophilic attack on **5-Chloroisatoic Anhydride**.

## Safety and Handling

**5-Chloroisatoic anhydride** is classified as a hazardous substance and requires careful handling.

- Hazards: It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[7] It is considered moderately toxic upon inhalation, ingestion, or dermal contact.[1]
- Precautions:
  - Avoid breathing dust, fume, gas, mist, vapors, or spray.[6]
  - Use only outdoors or in a well-ventilated area.[6]
  - Wear protective gloves, eye protection, and face protection.
  - Wash hands and skin thoroughly after handling.[6]

- Personal Protective Equipment (PPE): Recommended PPE includes an N95 dust mask, eyeshields, and gloves.[7]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[4] It should be stored at room temperature, under an inert atmosphere, due to its moisture sensitivity.[1]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. scbt.com [scbt.com]
- 4. 5-Chloroisatoic anhydride | 4743-17-3 | FC172051 [biosynth.com]
- 5. 5-Chloroisatoic anhydride | 4743-17-3 | C-5130 | Biosynth [biosynth.com]
- 6. 5-Chloroisatoic anhydride | 4743-17-3 [amp.chemicalbook.com]
- 7. 5-氯靛红酸酐 97% | Sigma-Aldrich [sigmaaldrich.com]
- 8. 21.10 Spectroscopy of Carboxylic Acid Derivatives – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- To cite this document: BenchChem. [5-Chloroisatoic anhydride chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108878#5-chloroisatoic-anhydride-chemical-properties-and-structure]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)